

An In-depth Technical Guide to 3-Bromo-1,1-dimethylcyclobutane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-1,1-dimethylcyclobutane

CAS No.: 4237-75-6

Cat. No.: B1285389

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Abstract

3-Bromo-1,1-dimethylcyclobutane is a halogenated carbocycle that serves as a valuable building block in synthetic and medicinal chemistry. The rigid, three-dimensional structure of the dimethylcyclobutane core offers a unique scaffold for drug discovery, enabling chemists to explore chemical space that is inaccessible with more traditional, planar moieties. The bromine atom provides a versatile chemical handle for a variety of coupling and substitution reactions, making it an ideal intermediate for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of **3-Bromo-1,1-dimethylcyclobutane**, including its chemical identifiers, physicochemical properties, a detailed synthesis protocol with mechanistic considerations, its applications in drug development, and essential safety and handling information for researchers.

Chemical Identity and Core Properties

Accurate identification is the foundation of all chemical research. **3-Bromo-1,1-dimethylcyclobutane** is registered under CAS Number 4237-75-6.^{[1][2]} Its key identifiers and physicochemical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	4237-75-6	PubChem[1], Sigma-Aldrich[2]
IUPAC Name	3-bromo-1,1-dimethylcyclobutane	PubChem[1]
Molecular Formula	C ₆ H ₁₁ Br	PubChem[1]
Molecular Weight	163.06 g/mol	PubChem[1], Sigma-Aldrich[2]
InChI Key	YBYISQCMNIWGQJ-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CC1(CC(C1)Br)C	PubChem[1]
EC Number	816-911-9	PubChem[1]

Table 2: Physicochemical Properties

Property	Value	Notes
Physical Form	Liquid	Sigma-Aldrich[2]
Purity	≥95%	Commercially available purity[2]
Monoisotopic Mass	162.00441 Da	Computed by PubChem[1]
XLogP3	2.7	A measure of lipophilicity[1]

Synthesis and Mechanistic Rationale

The synthesis of **3-Bromo-1,1-dimethylcyclobutane** typically involves the bromination of 1,1-dimethylcyclobutane. A common and effective method is radical substitution using a brominating agent such as N-Bromosuccinimide (NBS) in the presence of a radical initiator.

Expertise in Action: Why Radical Bromination?

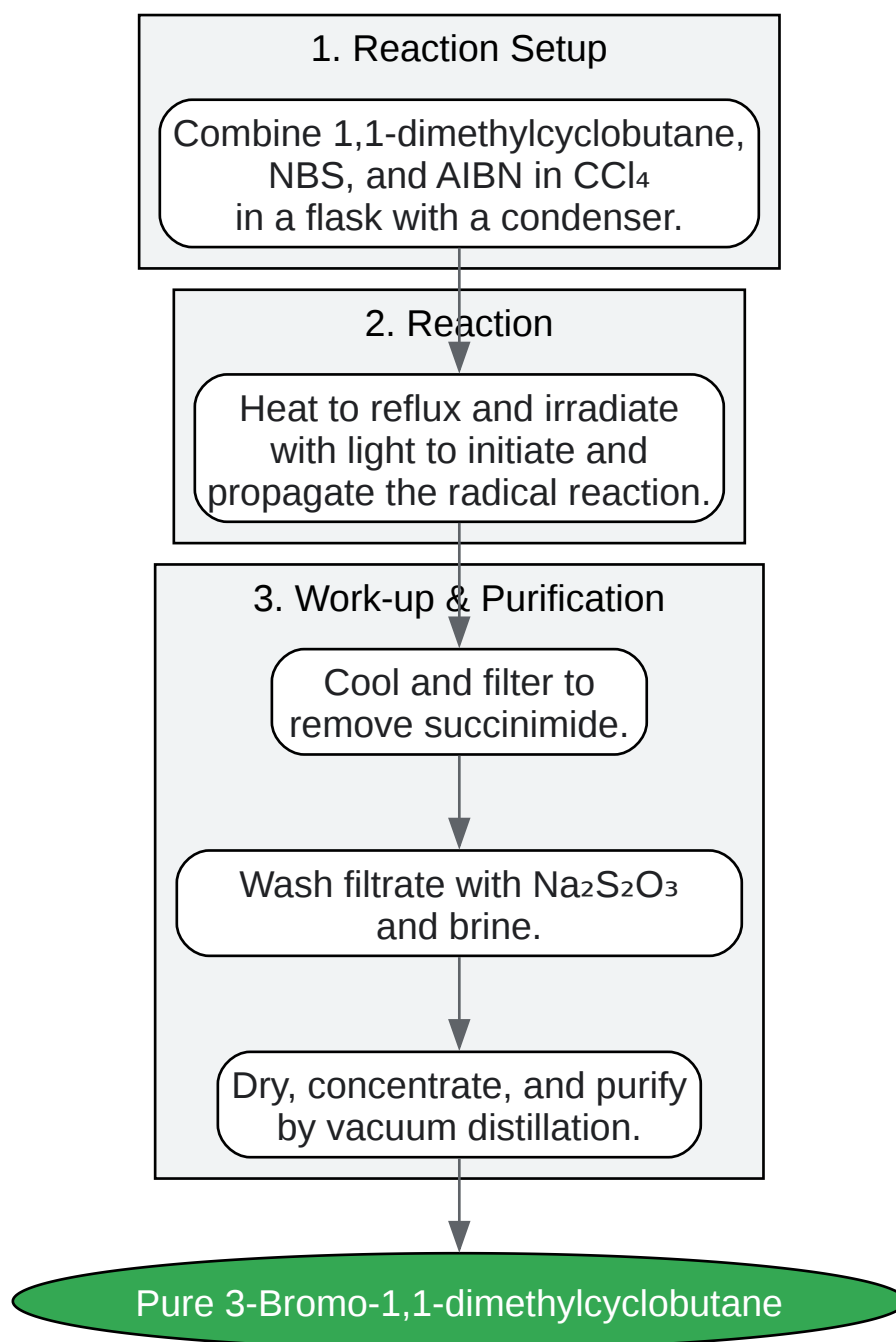
The choice of radical bromination is a deliberate one, grounded in reaction kinetics and selectivity. The cyclobutane ring, while strained, is relatively unreactive towards ionic reagents.

However, the tertiary C-H bonds are susceptible to radical abstraction. NBS is the preferred source of bromine for allylic and benzylic bromination, and it is also highly effective for aliphatic systems under the right conditions. Its key advantage is that it maintains a low, steady concentration of molecular bromine (Br_2) in the reaction mixture, which is generated in situ. This minimizes side reactions that can occur with high concentrations of Br_2 . A radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, is required to kickstart the chain reaction by generating the initial bromine radical.

Detailed Experimental Protocol: Synthesis of 3-Bromo-1,1-dimethylcyclobutane

- **Reaction Setup:** To a dry, round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 1,1-dimethylcyclobutane (1.0 eq) and a suitable solvent such as carbon tetrachloride (CCl_4) or cyclohexane.
- **Reagent Addition:** Add N-Bromosuccinimide (NBS) (1.1 eq) to the flask. The slight excess of NBS ensures complete consumption of the starting material.
- **Initiation:** Add a catalytic amount of a radical initiator, such as AIBN (0.02 eq).
- **Reaction Execution:** Heat the mixture to reflux (approximately 77°C for CCl_4) and irradiate with a UV lamp or a standard incandescent light bulb to promote radical initiation. Monitor the reaction progress by Gas Chromatography (GC) or Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours. A key visual cue is the consumption of the denser NBS, which sinks to the bottom, and the formation of succinimide, which is less dense and will float.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Filter off the succinimide byproduct. Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent in vacuo. The crude product can then be purified by fractional distillation under reduced pressure to yield pure **3-Bromo-1,1-dimethylcyclobutane** as a liquid.

Visualizing the Workflow



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Caption: Workflow for the synthesis of **3-Bromo-1,1-dimethylcyclobutane**.

Applications in Drug Discovery and Development

The cyclobutane motif is increasingly recognized as a valuable scaffold in medicinal chemistry. [3][4] Its rigid, puckered conformation provides a three-dimensional architecture that can improve a drug candidate's potency, selectivity, and pharmacokinetic profile. [3][5]

Authoritative Grounding: The value of the cyclobutane ring stems from its ability to act as a "conformational lock," reducing the entropic penalty upon binding to a biological target. [5] This can lead to enhanced binding affinity. Furthermore, replacing more metabolically labile groups (like a gem-dimethyl group or a larger cycloalkane) with a cyclobutane can improve metabolic stability, a critical parameter in drug design. [4][5] **3-Bromo-1,1-dimethylcyclobutane** is an excellent starting point for introducing this valuable moiety. The bromine atom serves as a key functional group for derivatization, allowing for the attachment of other pharmacophoric elements through reactions like Suzuki, Stille, or Buchwald-Hartwig cross-couplings, or through nucleophilic substitution.

Examples of Cyclobutane-Containing Drugs:

- Carboplatin: A platinum-based chemotherapy agent where a cyclobutane-1,1-dicarboxylate ligand reduces the nephrotoxicity seen with its predecessor, cisplatin. [3][5]
- Boceprevir: An HCV protease inhibitor where the cyclobutane group in the P1 region enhances potency compared to cyclopropyl or cyclopentyl analogues. [3]
- Ivosidenib: A first-in-class IDH1 inhibitor where the replacement of a cyclohexane with a difluorocyclobutane moiety was a key step in achieving metabolic stability. [3][5]

Safety, Handling, and Storage

As a halogenated organic compound, **3-Bromo-1,1-dimethylcyclobutane** must be handled with appropriate care.

Table 3: GHS Hazard Information

Hazard Code	Description	Precautionary Action
H226	Flammable liquid and vapor	Keep away from heat, sparks, and open flames. [1] [6]
H315	Causes skin irritation	Wear protective gloves and clothing. Wash skin thoroughly after handling. [1] [6]
H319	Causes serious eye irritation	Wear eye and face protection. [1] [7]
H335	May cause respiratory irritation	Use only outdoors or in a well-ventilated area. Avoid breathing vapors. [1] [7]

Handling Protocol (Self-Validating System):

- Engineering Controls: Always handle this compound within a certified laboratory chemical fume hood to prevent inhalation of vapors.[\[8\]](#)
- Personal Protective Equipment (PPE): Wear nitrile gloves, a flame-retardant lab coat, and chemical safety goggles conforming to EN166 or NIOSH standards.
- Spill Response: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, closed container for disposal. Do not let the product enter drains.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place away from strong oxidizing agents and sources of ignition.[\[6\]](#)[\[8\]](#)

Conclusion

3-Bromo-1,1-dimethylcyclobutane is more than just a simple alkyl halide; it is an enabling tool for the modern medicinal chemist. Its defined three-dimensional structure and versatile chemical handle provide a reliable entry point for synthesizing novel compounds with improved pharmacological properties. By understanding its synthesis, properties, and safe handling, researchers can effectively leverage this building block to advance the frontiers of drug discovery.

References

- Title: **3-Bromo-1,1-dimethylcyclobutane** Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Cyclobutanes in Small-Molecule Drug Candidates Source: PubMed Central, National Institutes of Health URL:[[Link](#)]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-1,1-dimethylcyclobutane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285389/docs#an-in-depth-technical-guide-to-3-bromo-1-1-dimethylcyclobutane>]

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